

N-Nitroso Lidocaine EP Impurity E: A Technical Guide to Structure Elucidation

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Compound of Interest

Compound Name: *N-Nitroso Lidocaine*

Cat. No.: *B16337365*

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the structure elucidation of **N-Nitroso Lidocaine EP Impurity E**. This document outlines the identity, potential formation pathways, and analytical methodologies for the characterization of this impurity.

Introduction to Nitrosamine Impurities

Nitrosamine impurities have become a significant concern for the pharmaceutical industry and regulatory bodies worldwide.^{[1][2][3][4][5]} These compounds are classified as probable human carcinogens, and their presence in drug substances, even at trace levels, can pose a risk to patient safety.^{[2][5]} Nitrosamines can form through the reaction of secondary or tertiary amines with nitrosating agents, such as nitrous acid, which can be present as an impurity in raw materials, solvents, or excipients.^[6] The investigation and control of nitrosamine impurities are now a critical aspect of drug development and manufacturing.

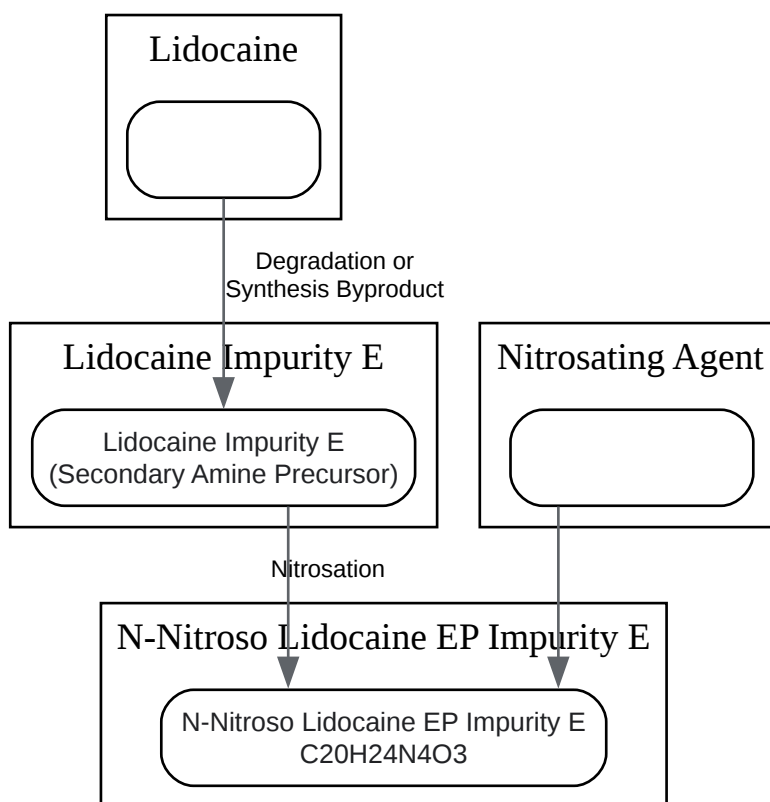
Identity and Structure of N-Nitroso Lidocaine EP Impurity E

N-Nitroso Lidocaine EP Impurity E is a potential nitrosamine impurity related to the active pharmaceutical ingredient (API) Lidocaine. Based on information from various suppliers of reference standards, the key identification details are summarized below.

Parameter	Value	Source
Chemical Name	2,2'-(Nitrosoazanediy)bis(N-(2,6-dimethylphenyl)acetamide)	[6][7][8][9]
Synonyms	N-Nitroso N-Desethyl lidocaine	[6]
Molecular Formula	C ₂₀ H ₂₄ N ₄ O ₃	[6][7][9]
Molecular Weight	368.4 g/mol	[9][10][11]
CAS Number	Not Assigned	[6][9][10][11][12]

Proposed Formation Pathway

The formation of **N-Nitroso Lidocaine** EP Impurity E likely involves the nitrosation of a secondary amine precursor, which itself is a degradation product or an impurity in the Lidocaine manufacturing process. A plausible pathway is the nitrosation of Lidocaine Impurity E.

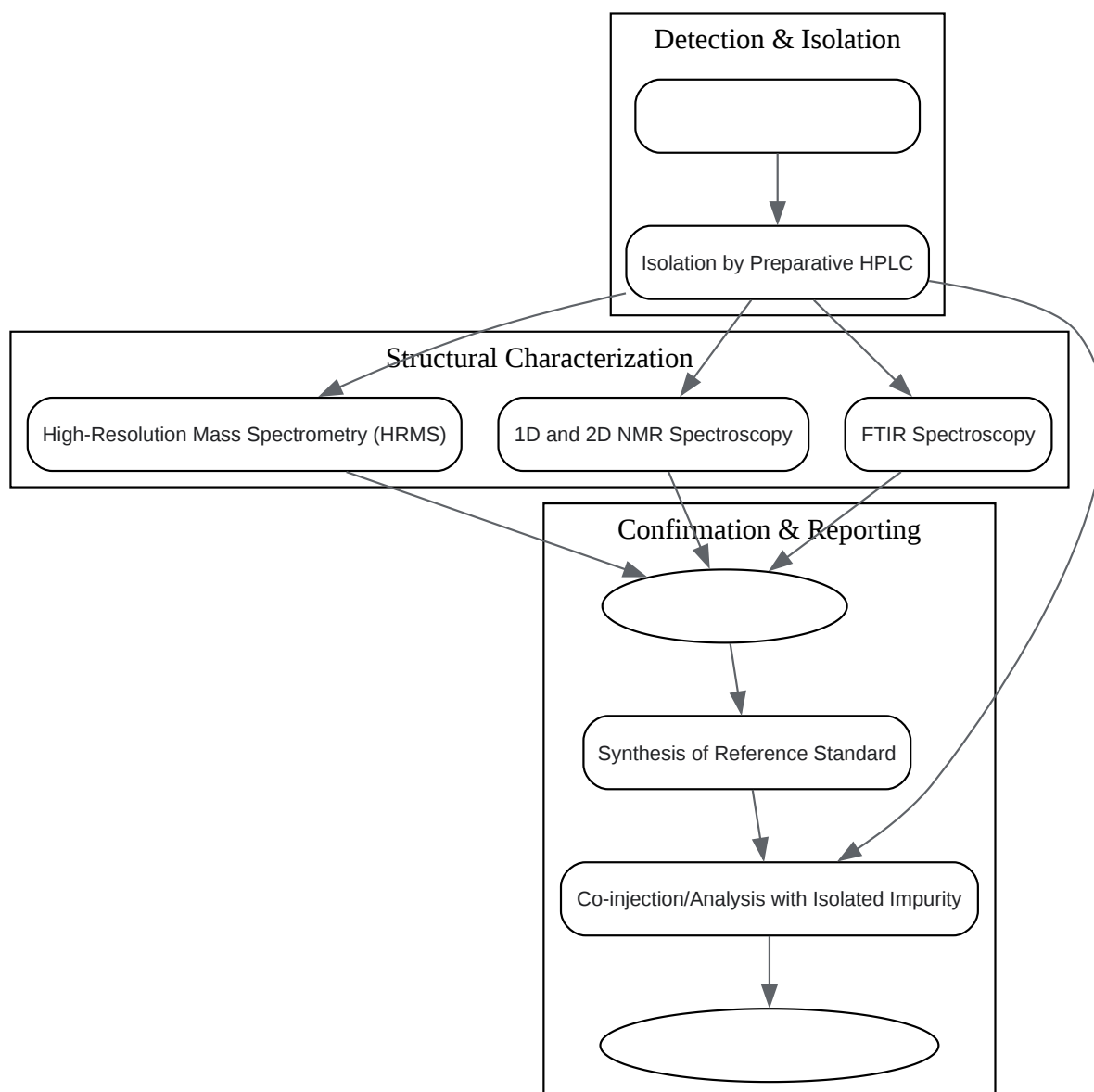


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Caption: Proposed formation pathway of **N-Nitroso Lidocaine** EP Impurity E.

Workflow for Structure Elucidation

The structural elucidation of a novel impurity like **N-Nitroso Lidocaine** EP Impurity E requires a systematic analytical approach. The following workflow outlines the key steps involved.



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Caption: General workflow for the structure elucidation of a pharmaceutical impurity.

Experimental Protocols

Detailed experimental protocols are essential for the accurate identification and characterization of **N-Nitroso Lidocaine** EP Impurity E. The following are proposed methodologies based on standard analytical techniques.

High-Performance Liquid Chromatography (HPLC)

Parameter	Proposed Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Time (min)
0	
20	
25	
26	
30	
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detector	UV at 254 nm
Injection Volume	10 µL

Mass Spectrometry (MS)

Parameter	Proposed Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Mass Analyzer	Quadrupole Time-of-Flight (Q-TOF)
Scan Range	m/z 50 - 1000
Capillary Voltage	3.5 kV
Cone Voltage	30 V
Source Temperature	120 °C
Desolvation Temperature	350 °C
Collision Energy (for MS/MS)	Ramped from 10 to 40 eV

Nuclear Magnetic Resonance (NMR) Spectroscopy

Parameter	Proposed Condition
Solvent	DMSO-d6
Spectrometer	500 MHz or higher
¹ H NMR	
Pulse Sequence	zg30
Number of Scans	16
Relaxation Delay	2 s
¹³ C NMR	
Pulse Sequence	zgpg30
Number of Scans	1024
Relaxation Delay	2 s
2D NMR	COSY, HSQC, HMBC

Data Presentation and Interpretation

The data obtained from the analytical techniques described above should be systematically collected and interpreted to propose and confirm the structure of the impurity.

HPLC Data

The HPLC method should demonstrate the separation of **N-Nitroso Lidocaine** EP Impurity E from Lidocaine and other related substances. The retention time and purity of the isolated impurity should be recorded.

Mass Spectrometry Data

High-resolution mass spectrometry will provide the accurate mass of the molecular ion, which can be used to determine the elemental composition. For $C_{20}H_{24}N_4O_3$, the expected monoisotopic mass is 368.1848 g/mol. The fragmentation pattern observed in the MS/MS spectrum will provide valuable information about the connectivity of the atoms in the molecule.

NMR Data

The 1H and ^{13}C NMR spectra will provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively. 2D NMR experiments such as COSY, HSQC, and HMBC will be crucial in establishing the connectivity between different parts of the molecule and confirming the final structure.

Conclusion

The structure elucidation of **N-Nitroso Lidocaine** EP Impurity E is a critical step in ensuring the safety and quality of Lidocaine-containing drug products. This guide provides a comprehensive framework for the identification and characterization of this impurity, from its proposed formation pathway to detailed analytical methodologies. A systematic approach combining chromatographic separation with spectroscopic techniques is essential for unambiguous structure determination. The synthesis of a reference standard is the final confirmatory step in this process.

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